

# Physicochemical properties of 1-Boc-1,2,3,6-tetrahydropyridine-4-carboxylic acid

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## Compound of Interest

**Compound Name:** 1-Boc-1,2,3,6-tetrahydropyridine-4-carboxylic Acid

**Cat. No.:** B2485270

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An In-Depth Technical Guide to the Physicochemical Properties of **1-Boc-1,2,3,6-tetrahydropyridine-4-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**1-Boc-1,2,3,6-tetrahydropyridine-4-carboxylic acid** is a pivotal heterocyclic building block in modern medicinal chemistry. Its unique structure, featuring a tetrahydropyridine core, a tert-butyloxycarbonyl (Boc) protecting group, and a carboxylic acid functional handle, makes it a versatile intermediate for synthesizing a wide array of complex molecules and active pharmaceutical ingredients (APIs). This guide provides a comprehensive analysis of its core physicochemical properties, which are critical for its effective application in synthesis, formulation, and drug design. While extensive experimental data for this specific molecule is not broadly published, this document synthesizes available computed data, discusses expected characteristics based on its functional groups, and provides robust, field-proven protocols for the experimental determination of its most critical parameters.

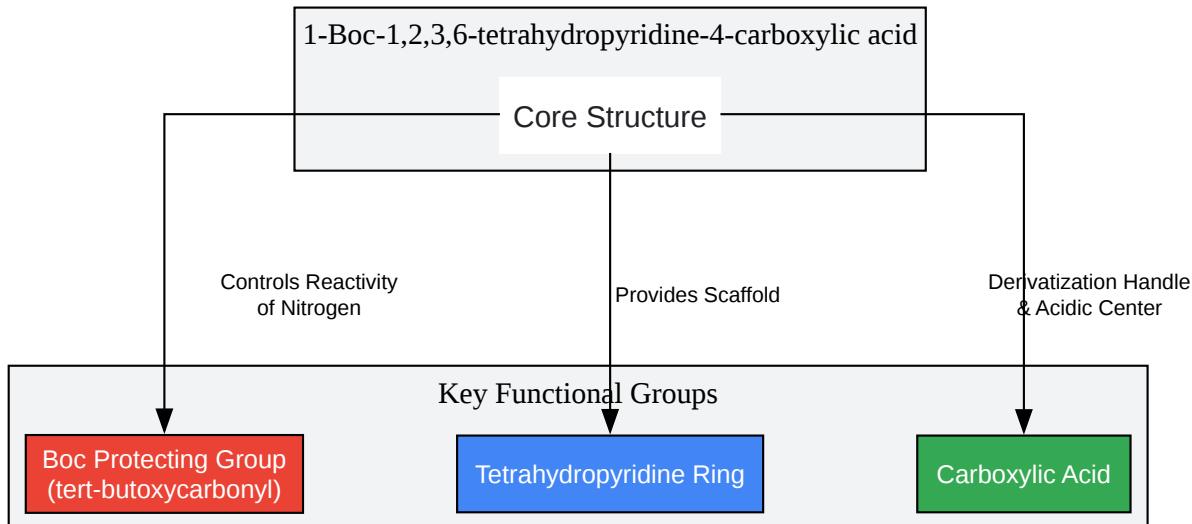
## Molecular Identity and Structural Framework

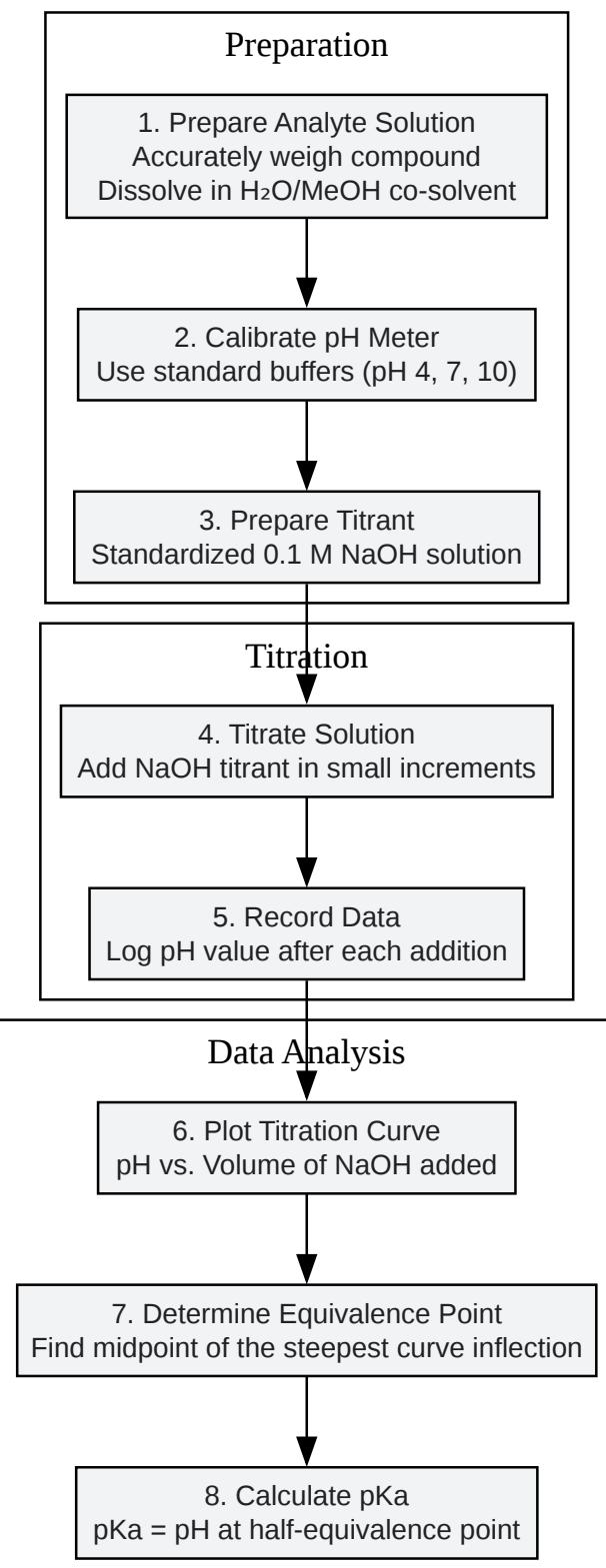
Understanding the foundational structure of **1-Boc-1,2,3,6-tetrahydropyridine-4-carboxylic acid** is essential to predicting its behavior. The molecule's identity is defined by several key identifiers and structural features.

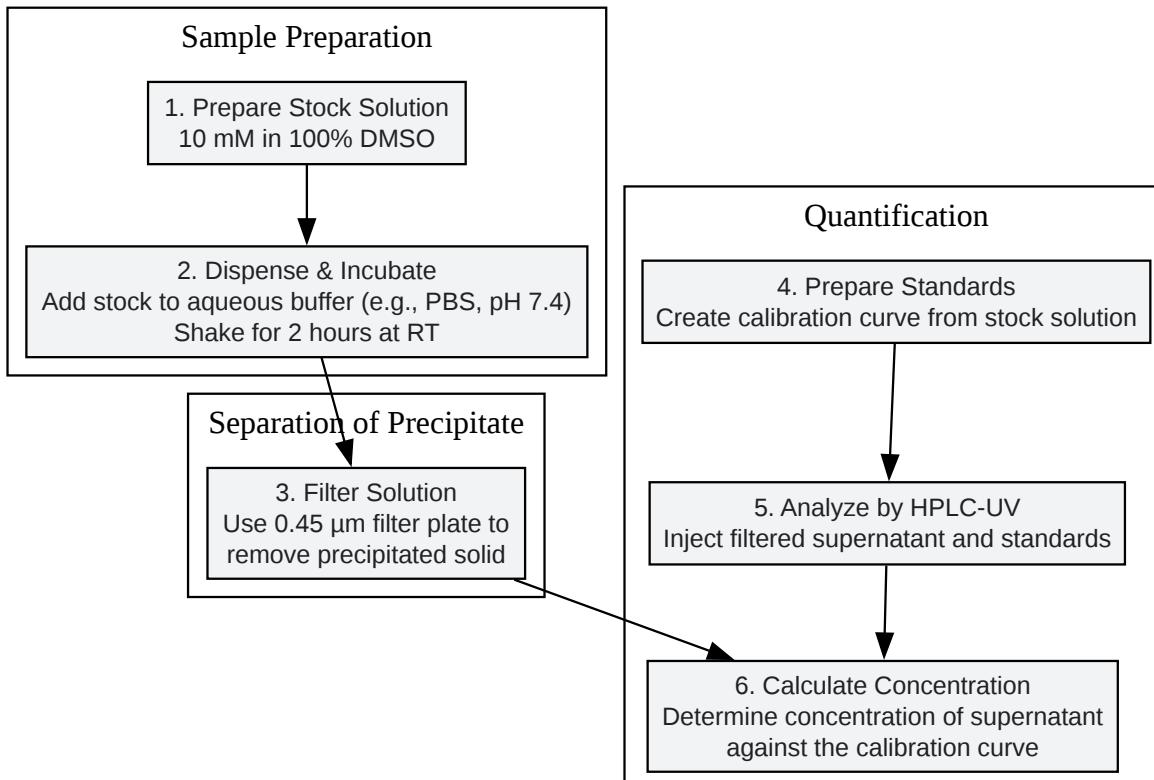
Identifier	Value	Source
CAS Number	70684-84-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	227.26 g/mol	<a href="#">[2]</a>
IUPAC Name	1-(tert-butoxycarbonyl)-1,2,3,6-tetrahydropyridine-4-carboxylic acid	

The structure combines three distinct functional regions that dictate its chemical reactivity and physical properties:

- The Tetrahydropyridine Core: A partially saturated heterocyclic ring that provides a defined three-dimensional scaffold.
- The Boc Protecting Group: This bulky tert-butyloxycarbonyl group renders the nitrogen atom non-basic and protects it from participating in unwanted side reactions. It can be readily removed under acidic conditions to reveal the secondary amine for further functionalization.
- The Carboxylic Acid: This functional group is a key handle for derivatization, typically through amide bond formation. It also serves as the primary acidic center of the molecule, heavily influencing properties like solubility and pKa.







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## References

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